

Application Note: NMR Spectroscopy Analysis of 17-Desethynyl Norethindrone Diacetate

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Compound of Interest

Compound Name: 17-Desethynyl Norethindrone
Diacetate

CAS No.: 66964-58-7

Cat. No.: B131987

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Introduction & Scientific Context

17-Desethynyl Norethindrone Diacetate (commercially known as Norethisterone Acetate EP Impurity E) is a critical regulatory impurity encountered during the synthesis, storage, and degradation of the active pharmaceutical ingredient (API) Norethindrone Acetate[1].

Field Insight on Nomenclature: While industry catalogs frequently label this compound with the "Diacetate" misnomer, its verified IUPAC structure is a monoacetate diketone: 17 α -acetoxy-19-norpregn-4-ene-3,20-dione[2]. Unlike the API, which features a terminal ethynyl group at the C17 position, this impurity possesses an acetyl group[2].

Because mass spectrometry (MS) alone often struggles to differentiate subtle stereochemical or isobaric variations within rigid steroid frameworks, Nuclear Magnetic Resonance (NMR) spectroscopy remains the gold standard for its unambiguous structural elucidation. This application note details a robust, self-validating NMR protocol designed to definitively characterize this specific 19-norpregnane derivative.

Physicochemical Properties & Molecular Structure

To establish a baseline for analytical testing, the core properties of the target impurity are summarized below.

Property	Value / Description
Chemical Name	17 α -Acetoxy-19-norpregn-4-ene-3,20-dione[2]
Common Name	17-Desethynyl Norethindrone Diacetate (EP Impurity E)[1]
CAS Registry Number	66964-58-7[1]
Molecular Formula	C ₂₂ H ₃₀ O ₄ [2]
Molecular Weight	358.47 g/mol [2]
Key Structural Features	19-nor steroid core, Δ^4 -3-ketone, 17 α -acetate, 20-ketone

Experimental Design & Rationale (E-E-A-T)

To ensure high-fidelity structural elucidation, the experimental design must account for the unique spectral crowding typical of steroidal aliphatic regions. Every parameter chosen below is driven by a specific physicochemical causality.

- Solvent Selection (Causality):** Deuterated chloroform (CDCl₃) is strictly selected over DMSO-d₆. CDCl₃ provides superior solubility for non-polar steroids and lacks exchangeable protons. This ensures that the critical steroidal aliphatic envelope (1.0–2.5 ppm) is not obscured by solvent-induced line broadening or water exchange.
- Temperature Control:** Experiments are locked at an isothermal 298 K. Steroidal rings can exhibit subtle conformational dynamics; maintaining strict temperature control prevents line broadening and ensures highly reproducible chemical shifts.
- Relaxation Delays (D1) & Self-Validation:** A D1 of 2.0 seconds is used for ¹H NMR, but this is extended to 5.0–10.0 seconds for ¹³C NMR. Why? Quaternary carbons (C3, C5, C17, C20, and the acetate carbonyl) lack attached protons to facilitate rapid dipole-dipole relaxation. A

longer D1 ensures these carbons fully relax between pulses. Self-Validating Check: If the C3 or C20 carbonyl peaks appear abnormally weak relative to the aliphatic carbons, the D1 delay is insufficient and must be increased.

- Multi-nuclear & 2D Strategy: 1D ^1H and ^{13}C provide baseline shifts. DEPT-135 is mandatory to invert CH_2 signals, separating them from CH and CH_3 groups. 2D HSQC and HMBC are required to map the exact connectivity of the C17 side chain, proving the absence of the ethynyl group and the presence of the acetyl moiety.

Detailed NMR Protocol

The following step-by-step methodology ensures a self-validating system where instrument tuning and internal referencing guarantee data integrity.

Step 1: Sample Preparation

- Weigh 15–20 mg of the **17-Desethynyl Norethindrone Diacetate** reference standard[3]. (Expert Tip: Dry the sample under high vacuum for 2 hours prior to dissolution to remove trace water that obscures the 1.5 ppm region).
- Dissolve completely in 0.6 mL of high-purity CDCl_3 containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- Transfer to a high-quality 5 mm NMR tube, filtering through glass wool to remove any particulate matter and maintain absolute magnetic homogeneity.

Step 2: Instrument Calibration

- Insert the sample into a 400 MHz or 500 MHz NMR spectrometer.
- Probe Tuning & Matching (ATM): Tune the probe for both ^1H and ^{13}C frequencies to minimize reflected power (optimize the Q-factor). This maximizes the signal-to-noise (S/N) ratio.
- Locking & Shimming: Lock the magnetic field to the deuterium resonance of CDCl_3 . Perform gradient shimming (Z0–Z5). Validate shimming by checking the full width at half maximum (FWHM) of the TMS peak (must be < 1.0 Hz).

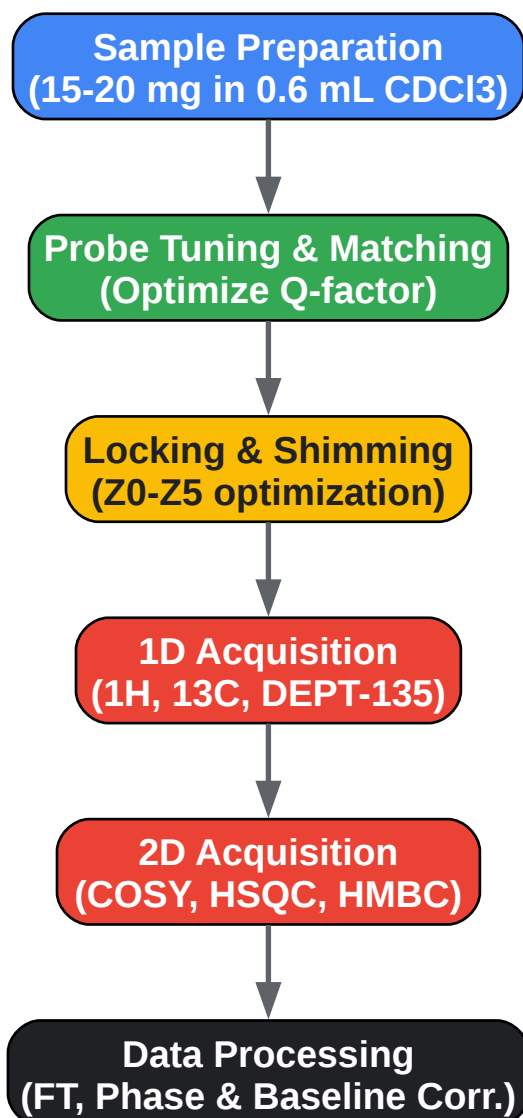
Step 3: Acquisition Parameters

- ^1H NMR: Spectral width 10 ppm, 64k data points, 16 scans, 30° pulse angle, $D1 = 2$ s.
- ^{13}C NMR: Spectral width 250 ppm, 64k data points, 1024 scans, 30° pulse angle, $D1 = 5$ s, with ^1H decoupling (WALTZ-16).
- 2D HMBC: Optimized for a long-range coupling constant $^nJ_{\text{CH}} = 8$ Hz.

Step 4: Data Processing

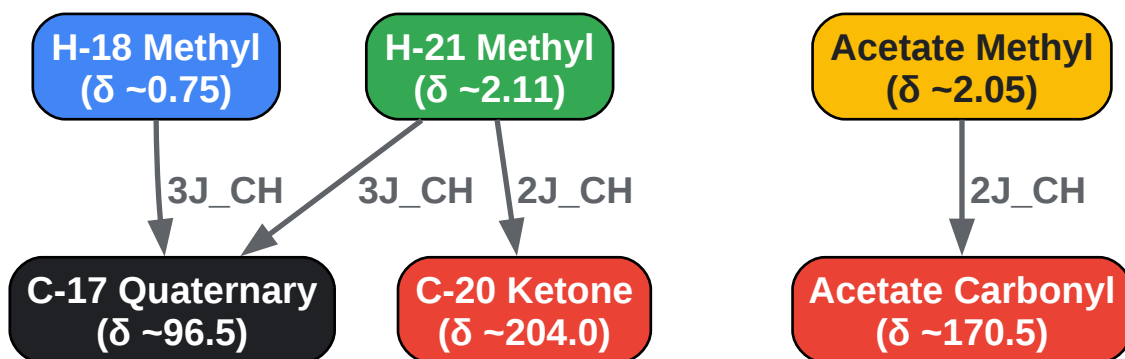
- Apply a zero-filling factor of 2 and an exponential window function (Line Broadening = 0.3 Hz for ^1H , 1.0 Hz for ^{13}C) prior to Fourier Transform (FT).
- Phase and baseline correct manually.
- Reference the spectra internally to TMS (0.00 ppm) or the residual CHCl_3 peak (^1H : 7.26 ppm; ^{13}C : 77.16 ppm).

Workflow and Structural Logic Visualizations



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Step-by-step experimental workflow for the NMR acquisition of steroidal impurities.



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Key HMBC correlations utilized to unambiguously assign the C17 side chain architecture.

Data Presentation & Expected Results

The definitive proof of structure for **17-Desethynyl Norethindrone Diacetate** lies in the absence of the terminal alkyne proton (typically ~2.6 ppm in the API) and alkyne carbons (~74, 87 ppm), which are replaced by the C20 ketone and C21 methyl group[2].

Table 2: Expected Key NMR Assignments (CDCl₃, 298 K)

Position	¹ H Chemical Shift (ppm) & Multiplicity	¹³ C Chemical Shift (ppm)	Structural Significance
C-3	-	~199.5	Conjugated A-ring ketone
C-4	~5.82 (1H, s)	~124.8	Vinyllic proton of the Δ ⁴ system
C-5	-	~166.2	Quaternary alkene carbon
C-17	-	~96.5	Oxygenated quaternary carbon
C-18	~0.75 (3H, s)	~13.5	Angular methyl group
C-20	-	~204.0	Side-chain ketone
C-21	~2.11 (3H, s)	~26.5	Side-chain methyl (adjacent to ketone)
Acetate C=O	-	~170.5	Ester carbonyl
Acetate CH ₃	~2.05 (3H, s)	~21.2	Ester methyl

Note: The steroidal core protons (C1, C2, C6-C16) form a complex multiplet envelope between 1.0 and 2.5 ppm. Their exact assignment requires careful tracing of the 2D COSY and HSQC spectra.

Conclusion

This analytical protocol establishes a rigorous, self-validating framework for the NMR characterization of **17-Desethynyl Norethindrone Diacetate**. By combining optimized relaxation parameters with 2D HMBC connectivity mapping, analysts can confidently differentiate this process impurity from the Norethindrone Acetate API, ensuring compliance with stringent pharmacopeial standards and safeguarding drug development pipelines.

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Sources

- 1. synthinkchemicals.com [synthinkchemicals.com]
- 2. 17-Desethynyl Norethindrone Diacetate | C₂₂H₃₀O₄ | CID 11013778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 17-Desethynyl Norethindrone Diacetate | LGC Standards [lgcstandards.com]
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